

Infrared spectroscopy of 4-Methylquinoline-2-carbaldehyde functional groups

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methylquinoline-2-carbaldehyde

CAS No.: 40105-30-4

Cat. No.: B1601488

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An In-depth Technical Guide to the Infrared Spectroscopy of **4-Methylquinoline-2-carbaldehyde**

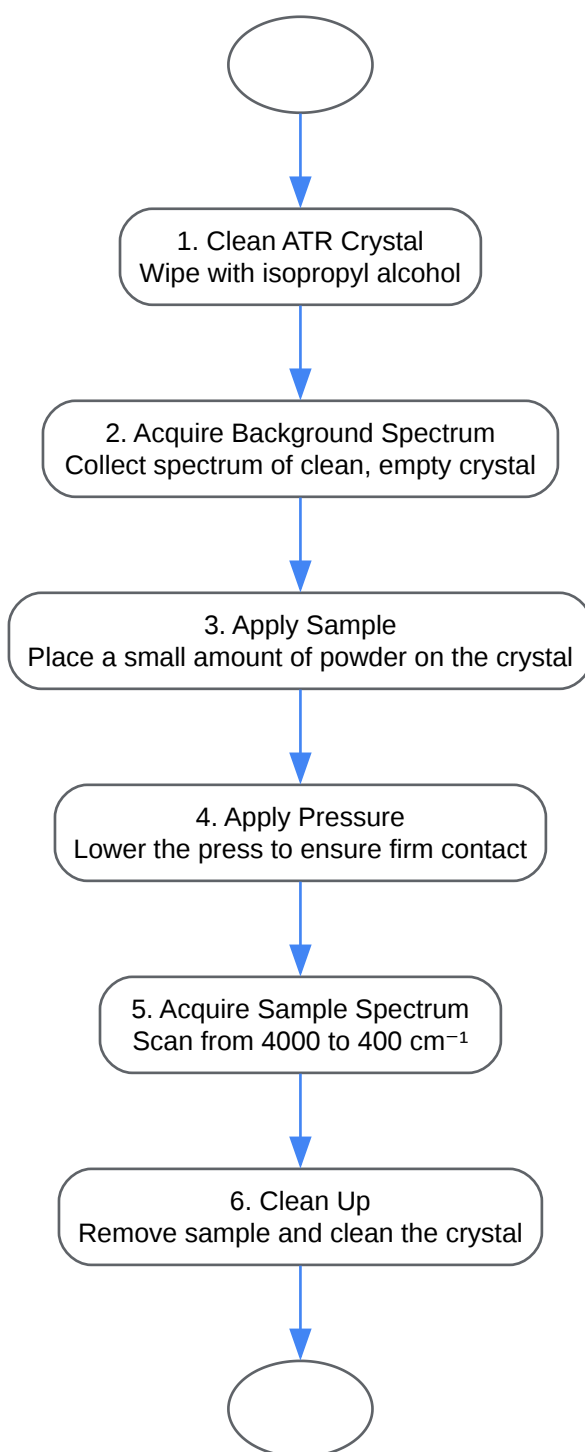
Introduction

4-Methylquinoline-2-carbaldehyde is a heterocyclic aromatic aldehyde of significant interest in medicinal chemistry and materials science. As a quinoline derivative, it serves as a valuable scaffold in the synthesis of various bioactive compounds and functional materials.[1][2][3] The precise structural characterization of this molecule is paramount for its application and development. Infrared (IR) spectroscopy stands as a rapid, non-destructive, and highly informative analytical technique for elucidating the functional groups present within a molecule.

This guide provides a comprehensive exploration of the infrared spectrum of **4-Methylquinoline-2-carbaldehyde**. Designed for researchers, scientists, and drug development professionals, it moves beyond simple spectral assignment to explain the causal relationships between molecular structure and vibrational behavior. We will detail field-proven experimental protocols, interpret the resulting spectrum with authoritative grounding, and present the data in a clear, accessible format.

Molecular Structure and Vibrational Foundations

To interpret the infrared spectrum of **4-Methylquinoline-2-carbaldehyde**, one must first understand its constituent functional groups, each with unique vibrational modes that absorb IR radiation at characteristic frequencies.



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Sources

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